

An In-Depth Technical Guide to Talastine: Chemical Structure and Pharmacological Properties

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Compound of Interest

Compound Name: Talastine

Cat. No.: B097408

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Abstract

Talastine is a first-generation antihistamine belonging to the phthalazinone class of compounds. While specific quantitative pharmacological data for **Talastine** is limited in publicly available literature, its structural similarity to the well-characterized antihistamine azelastine allows for a comprehensive understanding of its likely mechanism of action and properties. This guide summarizes the known chemical and physical properties of **Talastine** and provides a detailed overview of the pharmacology of the closely related and clinically significant compound, azelastine, as a proxy. This includes its mechanism of action as a histamine H1 receptor antagonist, its pharmacokinetic profile, and clinical applications. Detailed experimental methodologies and signaling pathways are presented to provide a thorough technical resource for researchers in drug development.

Talastine: Chemical Structure and Physicochemical Properties

Talastine, with the IUPAC name 4-benzyl-2-[2-(dimethylamino)ethyl]phthalazin-1(2H)-one, is a synthetic organic molecule with the chemical formula C₁₉H₂₁N₃O.^[1] Its core structure features a phthalazinone moiety, which is a bicyclic aromatic system containing two adjacent nitrogen atoms in one of the rings.

Chemical Identifiers

Identifier	Value
IUPAC Name	4-benzyl-2-[2-(dimethylamino)ethyl]phthalazin-1(2H)-one ^[1]
CAS Number	16188-61-7 ^[1]
Molecular Formula	C ₁₉ H ₂₁ N ₃ O ^[1]
Molecular Weight	307.4 g/mol ^[1]
SMILES	<chem>CN(C)CCN1C(=O)C2=CC=CC=C2C(=N1)CC3=CC=CC=C3</chem>
InChI Key	LCAAMXMULMCKLJ-UHFFFAOYSA-N

Physicochemical Properties

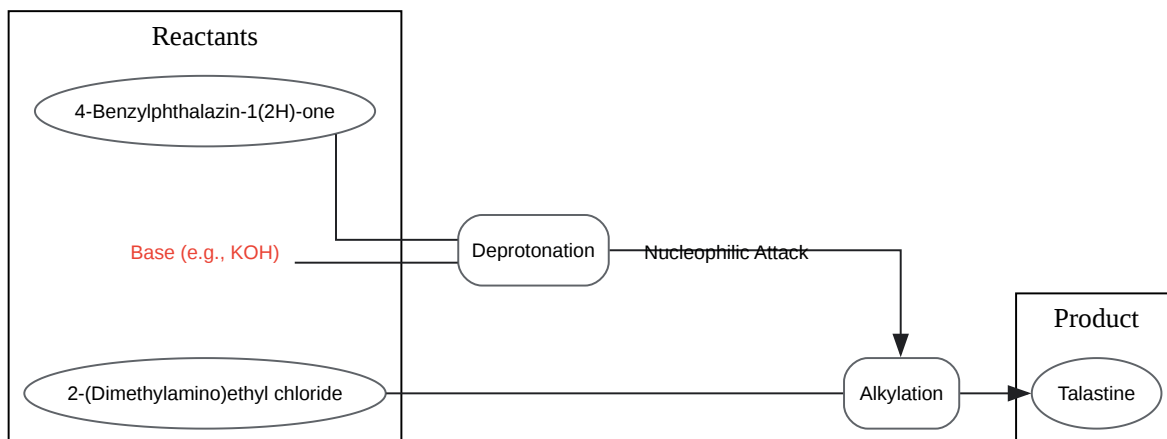
Experimentally determined physicochemical data for **Talastine** are not extensively reported. The following table includes predicted values and available experimental data.

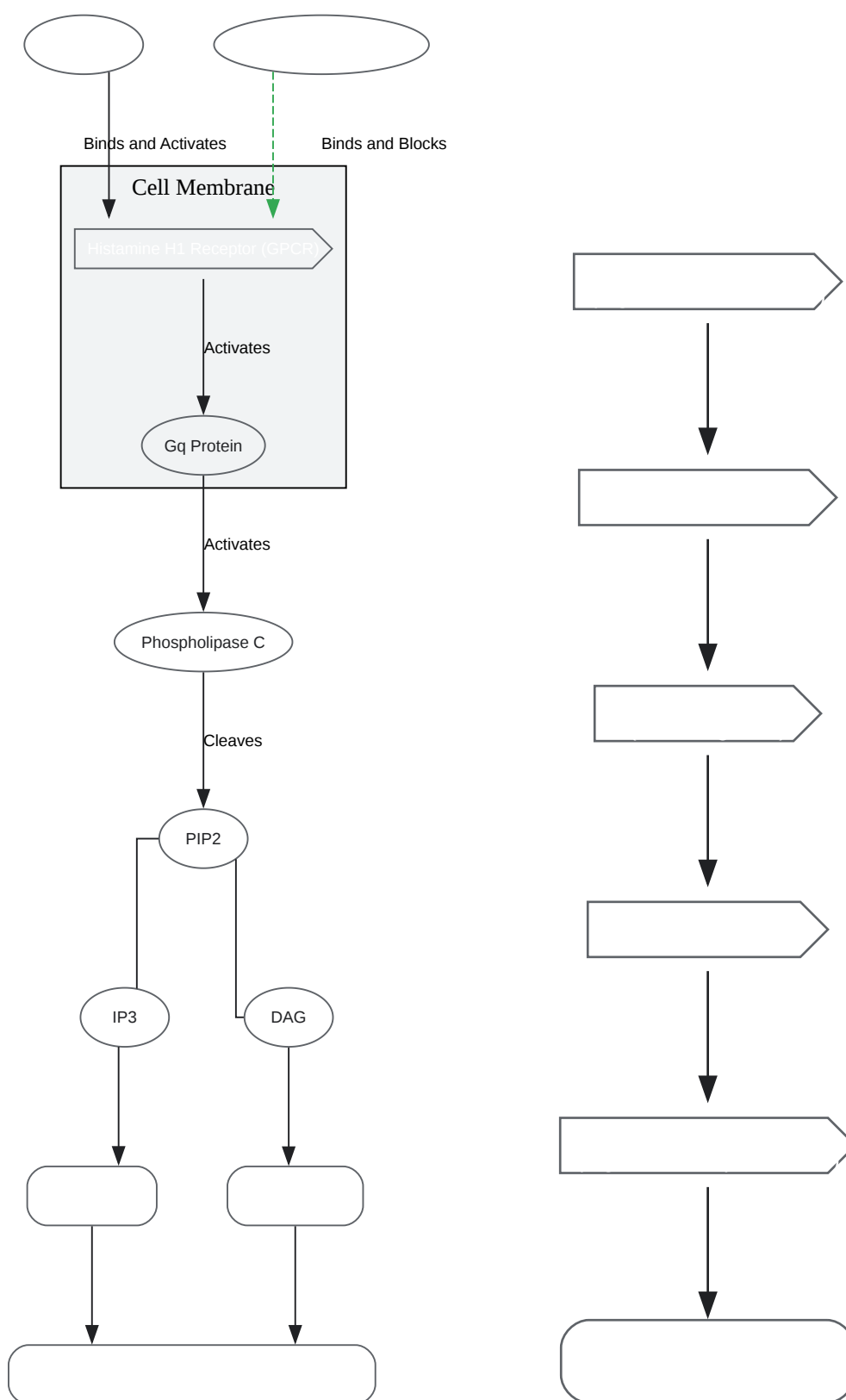
Property	Value	Source
logP (predicted)	2.91	ChemAxon
Water Solubility (predicted)	0.0692 g/L	ALOGPS
pKa (strongest basic)	8.05	ChemAxon

Synthesis of Talastine

A general synthesis for **Talastine** has been described, which involves the alkylation of 4-benzylphthalazin-1(2H)-one.^[2] While the full detailed experimental protocol from the original patents (DE 1046625, US 3017411) is not readily available, the key reaction step is outlined below.

General Synthetic Scheme





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References

- 1. accessdata.fda.gov [accessdata.fda.gov]
- 2. go.drugbank.com [go.drugbank.com]
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